

stability issues 4-oxo-(E)-2-hexenal storage and handling

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Compound Focus: 4-oxo-(E)-2-hexenal

CAS No.: 2492-43-5

Cat. No.: S631937

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Chemical Profile & Identification

The table below summarizes the basic identifying information and physicochemical properties for **4-oxo-(E)-2-hexenal** [1] [2].

Property	Details
Common Name	4-oxo-(E)-2-hexenal (also referred to as 4-OHE or OHE) [3] [2]
CAS Number	2492-43-5 [1] [2]
Molecular Formula	$C_6H_8O_2$ [1] [2]
Molecular Weight	112.13 g/mol [1] [2]
Physical Form	Liquid [2]
Appearance	Light yellow to brown liquid [2]
Boiling Point	100 °C (at 5 Torr); 210.1°C (at 760 mmHg) [1] [2]
Density	0.969 g/cm ³ [1] [2]

Property	Details
Flash Point	75.1°C [1]

Stability, Handling & Storage Guidelines

The high reactivity of 4-OHE is a key consideration for its handling and the root cause of its instability.

Aspect	Guidance & Observed Behavior
General Reactivity	Contains an α,β -unsaturated carbonyl moiety, making it highly electrophilic and reactive toward nucleophiles, especially thiol groups (e.g., in cysteine) and primary amines [3].
Key Degradation Pathway	Reacts covalently with biologically active thiols, forming adducts. This is considered the primary mechanism for its biological toxicity and likely contributes to its instability in solution or when contaminated [3] [4].
Storage	Specific storage temperatures are not provided in the literature. It is commercially available in solutions (e.g., 5mg samples) [2]. Storing it cold, under an inert atmosphere (e.g., nitrogen) , and in the dark is prudent to minimize oxidation and polymerization.
Handling	Handle in a well-ventilated fume hood. Use appropriate personal protective equipment (PPE) including gloves and safety glasses, given its reactivity and toxicity [3].

Frequently Asked Questions (FAQs)

Q1: What are the primary biological activities of 4-OHE that are relevant to research? 4-OHE has multiple documented biological activities:

- **Insecticidal/Neurotoxic:** It induces permanent paralysis and death in insects like crickets. The mechanism is linked to the depletion of free thiol groups in tissues [3] [4].

- **Pheromone & Defense Compound:** It functions as a defensive compound and a pheromone component in various Hemiptera (true bugs) and is found in bed bug exuviae (cast skins) [5] [6].
- **Antibacterial & Mutagenic:** It displays antibacterial activity and is a mutagen formed by the peroxidation of omega-3 polyunsaturated fats [2].

Q2: My 4-OHE solution appears to have degraded. What could be the cause? A change in color or the formation of precipitates is likely due to its intrinsic chemical reactivity. The main causes are:

- **Reaction with Thiols/Amines:** Contamination from other chemicals or even impurities in buffers can lead to adduct formation [3].
- **Oxidation & Polymerization:** Exposure to air (oxygen), light, or warm temperatures can accelerate its oxidation and self-polymerization, common for reactive aldehydes. Ensuring the compound is pure, stored correctly, and used in freshly prepared solutions is critical.

Q3: Are there any established synthetic protocols for 4-OHE? Yes, a one-step synthesis from commercially available 2-ethylfuran is described in the literature. This method is noted for being short and simple, making the compound more readily available for research [5] [3].

Troubleshooting Common Experimental Issues

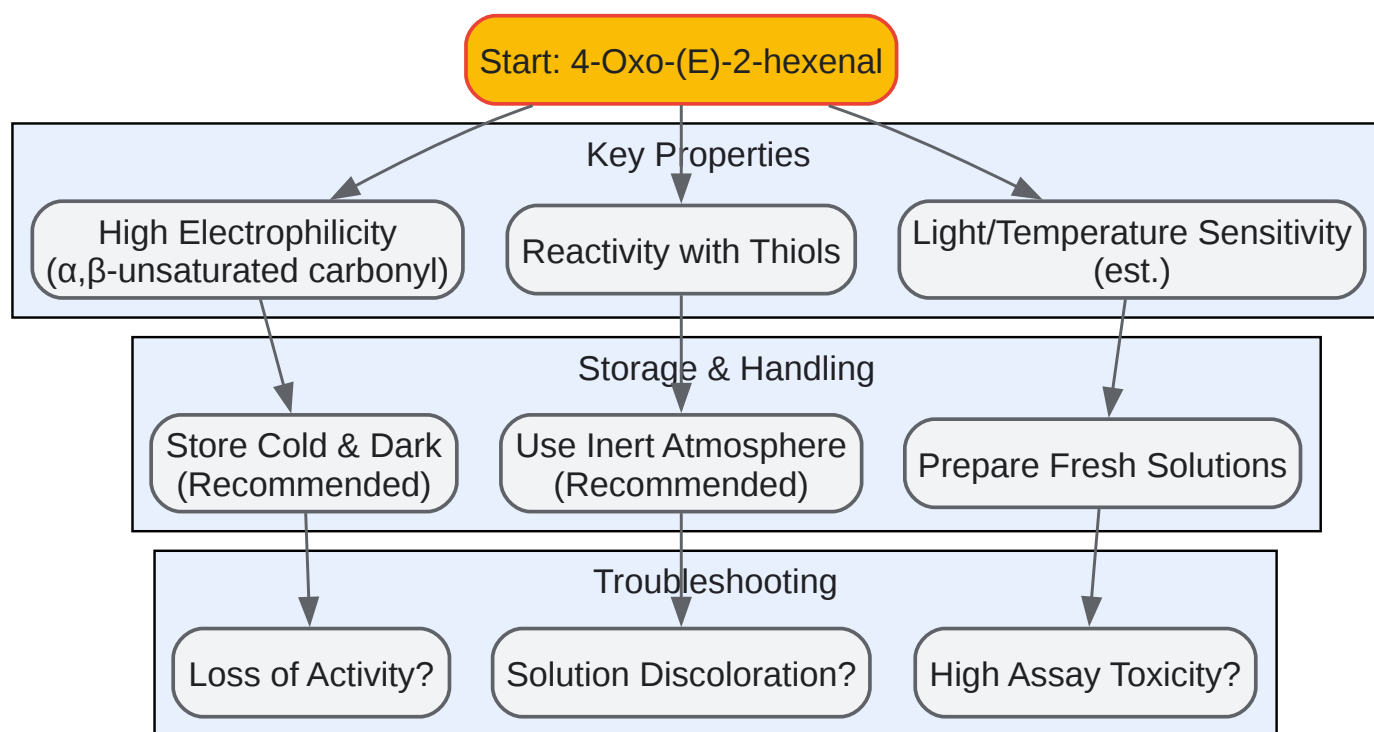
Problem	Possible Cause	Suggested Solution
Loss of biological activity in assays	Degradation of compound due to improper storage or old stock.	Prepare fresh stock solutions frequently. Store aliquots at low temperatures under inert gas. Avoid repeated freeze-thaw cycles.
Unexpected side reactions in chemical synthesis	Uncontrolled reactivity of the α,β -unsaturated carbonyl.	Strictly control reaction temperature. Use anhydrous solvents and inert atmosphere. Consider protecting other functional groups in the molecule if performing derivatization.
High background toxicity in cell-based assays	Non-specific alkylation of cellular proteins via thiol groups [3].	Titrate the concentration of 4-OHE carefully. Consider pre-treating cells with antioxidants like N-acetylcysteine (NAC), which may scavenge the aldehyde.

Experimental Protocol: One-Step Synthesis

This method, as described by Moreira and Millar (2005), provides a straightforward route to synthesize 4-OHE [5] [3].

- **Starting Material:** Use commercially available **2-ethylfuran**.
- **Reaction:** The specific one-step reaction conditions are detailed in the primary literature. The original article should be consulted for the exact reagents, stoichiometry, and reaction setup.
- **Work-up and Purification:** After the reaction is complete, standard work-up procedures (e.g., extraction, distillation) are required to isolate the pure product. The identity and purity of the product should be confirmed by analytical methods such as **Gas Chromatography-Mass Spectrometry (GC-MS)** and **NMR**.

The following diagram outlines the logical workflow for managing 4-OHE based on its properties:



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Recommendations for Further Research

To build a more comprehensive knowledge base, please be aware that:

- **Specific quantitative stability data** (e.g., shelf-life under various conditions, decomposition kinetics) is not available in the public search results I obtained.
- Detailed analytical methods for quantifying stability (like validated HPLC protocols) were not described.

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